

An In-depth Toxicological Profile of Basic Yellow 28 Acetate

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Compound of Interest

Compound Name: Basic Yellow 28 acetate

Cat. No.: B15466760

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Executive Summary

Basic Yellow 28, a cationic azo dye, is utilized in the textile industry and has applications as an insecticide in aquaculture.^[1] This technical guide provides a comprehensive overview of the available toxicological data on **Basic Yellow 28 acetate**. The compound is classified as toxic if swallowed, harmful in contact with skin, and fatal if inhaled.^{[2][3][4]} It is also known to cause serious eye damage and is very toxic to aquatic life with long-lasting effects.^{[2][3][5]} This document synthesizes the current knowledge on its acute toxicity, irritation potential, and ecotoxicity, while also highlighting areas where data is currently unavailable in the public domain.

Acute Toxicity

Basic Yellow 28 exhibits significant acute toxicity through various routes of exposure. The primary hazard classifications are consistent across multiple safety data sheets, indicating a high level of acute toxicity.

Quantitative Acute Toxicity Data

The available quantitative data for acute toxicity is summarized in the table below. A notable data gap exists for acute oral and dermal LD50 values.

Endpoint	Species	Route	Value	Reference
LC50	Rat (female)	Inhalation	290 mg/m ³ air	[6]
LD50	Rat	Oral	No data available	
LD50	Rabbit	Dermal	No data available	

Hazard Statements

The following GHS hazard statements have been assigned to Basic Yellow 28:

- H301: Toxic if swallowed[2][7]
- H312: Harmful in contact with skin[2][7]
- H330: Fatal if inhaled[2][7]

Irritation and Sensitization

Eye Irritation

Basic Yellow 28 is consistently classified as causing serious eye damage.[2][3][4][5][8]

- GHS Hazard Statement H318: Causes serious eye damage[2][7]

While specific data from in vivo (e.g., Draize test) or in vitro eye irritation studies were not found in the public literature, the classification indicates a significant potential for causing irreversible or slowly reversible damage to the eye.

Skin Irritation and Sensitization

Information regarding skin irritation is less severe than for eye irritation, with some sources indicating a potential for skin irritation, particularly in sensitive individuals.[8][9] However, no quantitative data from skin irritation studies (e.g., OECD 404) were available.

There is currently no available data to assess the skin sensitization potential of **Basic Yellow 28 acetate**.

Genotoxicity and Carcinogenicity

Genotoxicity

One safety data sheet indicates that "Mutagenicity data reported," but the specific studies and their outcomes were not provided.^{[8][10]} Therefore, a definitive assessment of the genotoxic potential of **Basic Yellow 28 acetate** cannot be made at this time.

Carcinogenicity

Basic Yellow 28 is not listed as a carcinogen by major regulatory bodies such as ACGIH, IARC, NIOSH, NTP, or OSHA.^{[8][10]} However, this does not preclude carcinogenic potential, and no specific carcinogenicity studies were identified.

Ecotoxicity

Basic Yellow 28 is classified as very toxic to aquatic life with long-lasting effects.^{[2][3][5]}

- GHS Hazard Statement H400: Very toxic to aquatic life^{[2][7]}
- GHS Hazard Statement H410: Very toxic to aquatic life with long lasting effects^{[2][7]}

Quantitative Ecotoxicity Data

Endpoint	Species	Value	Exposure Time	Reference
LC50	Leuciscus idus melanotus (a species of fish)	10 - 100 mg/L	96 h	^{[5][6]}
EC0	Daphnia magna (water flea)	0.32 mg/L	24 h	^{[5][6]}
EC50	Desmodesmus subspicatus (green algae)	0.14 mg/L	72 h	^{[5][6]}
EC50	Activated sludge	59 mg/L	30 min	^{[5][6]}

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **Basic Yellow 28 acetate** are not available in the public domain. However, standardized OECD guidelines are typically followed for such assessments.

Acute Oral Toxicity (General Protocol - e.g., OECD 423)

The Acute Toxic Class Method (OECD 423) is a stepwise procedure using a small number of animals.^[2]^[11] The objective is to classify the substance based on its acute oral toxicity.^[2]

- Test Animals: Typically, rats of a single sex (usually females) are used.^[11]
- Procedure: A starting dose is administered to a group of three animals. The outcome (mortality or survival) determines the next dose level (higher or lower) for the next group of animals.^[11]
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.^[2] A gross necropsy is performed on all animals at the end of the study.

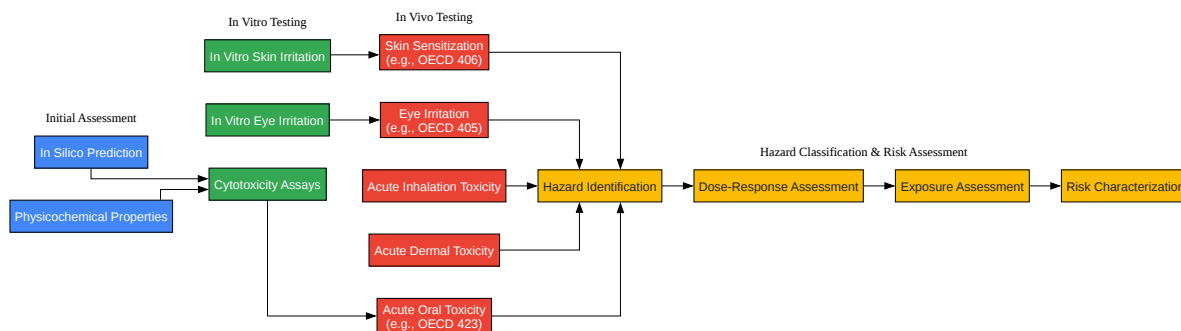
Acute Eye Irritation/Corrosion (General Protocol - e.g., OECD 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eye.^[3]^[4]

- Test Animals: Albino rabbits are the preferred species.^[3]
- Procedure: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.^[3]^[5]
- Observations: The eyes are examined for corneal opacity, iris lesions, conjunctival redness, and chemosis at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.^[3]^[9] The reversibility of any observed effects is also assessed.^[3]

Visualizations

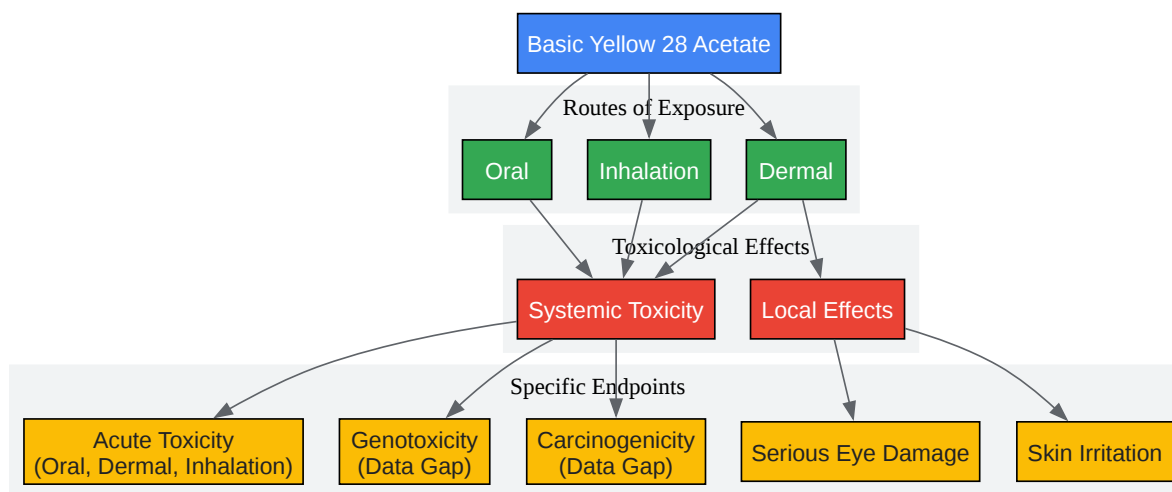
General Workflow for Acute Toxicity Assessment



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Caption: A generalized workflow for assessing the acute toxicity of a chemical substance.

Logical Relationship of Toxicological Endpoints



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Caption: Relationship between routes of exposure and toxicological endpoints for **Basic Yellow 28 Acetate**.

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